

Spectroscopic Profile of C.I. Vat Green 1: A Technical Guide

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Compound of Interest

Compound Name: *CI Vat green 1*

CAS No.: *12663-53-5*

Cat. No.: *B15550410*

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Introduction

C.I. Vat Green 1, also known by its Colour Index number 59825, is a vat dye belonging to the violanthrone class of aromatic compounds.^{[1][2]} Its chemical formula is $C_{36}H_{20}O_4$, and it has a molecular weight of approximately 516.54 g/mol.^{[2][3]} This document provides a comprehensive overview of the spectroscopic data for C.I. Vat Green 1, focusing on Ultraviolet-Visible (UV-Vis) and Infrared (IR) spectroscopy. The information is intended for researchers, scientists, and professionals in drug development and related fields who require a detailed understanding of the spectroscopic properties of this compound.

Ultraviolet-Visible (UV-Vis) Spectroscopy

The UV-Vis spectroscopic properties of C.I. Vat Green 1 are highly dependent on its redox state. In its oxidized, insoluble form, the dye exhibits a broad absorption band across the visible spectrum with no distinct absorption maxima. However, upon reduction to its water-soluble leuco form in an alkaline medium, a clear absorption peak emerges.

Quantitative UV-Vis Data

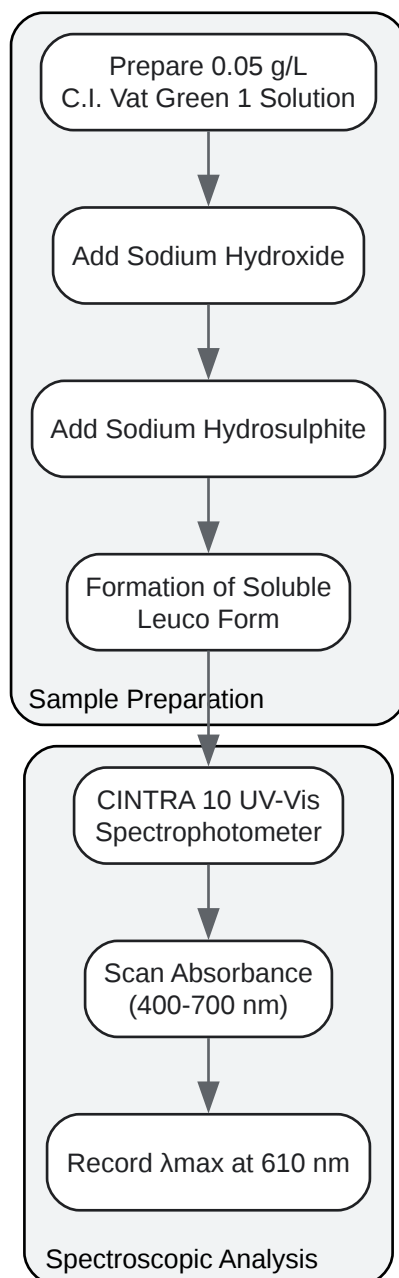
Form	Wavelength of Maximum Absorbance (λ_{max})	Solvent/Medium
Reduced (leuco) form	610 nm	Alkaline solution with sodium hydrosulphite

Experimental Protocol: UV-Vis Spectroscopy of the Leuco Form

The following protocol is based on the methodology described for the analysis of the reduced form of C.I. Vat Green 1.

- Instrumentation: A CINTRA 10 UV-visible spectrophotometer or equivalent is used for the analysis.
- Sample Preparation:
 - A stock solution of C.I. Vat Green 1 is prepared at a concentration of 0.05 g/L.
 - To achieve the reduced (leuco) form, the dye solution is treated with sodium hydroxide and a reducing agent, sodium hydrosulphite. The concentrations of these reagents can be varied to study the reduction process.
- Measurement:
 - The absorbance spectra of the prepared solutions are recorded over a wavelength range of 400 to 700 nm.
 - A blank solution containing the solvent and reducing agents, without the dye, should be used for baseline correction.

Experimental Workflow: UV-Vis Analysis of C.I. Vat Green 1 (Leuco Form)



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Caption: Workflow for UV-Vis spectroscopic analysis of the leuco form of C.I. Vat Green 1.

Infrared (IR) Spectroscopy

Infrared spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of C.I. Vat Green 1 has been recorded, and the data is available in the solid

state.

Quantitative IR Data

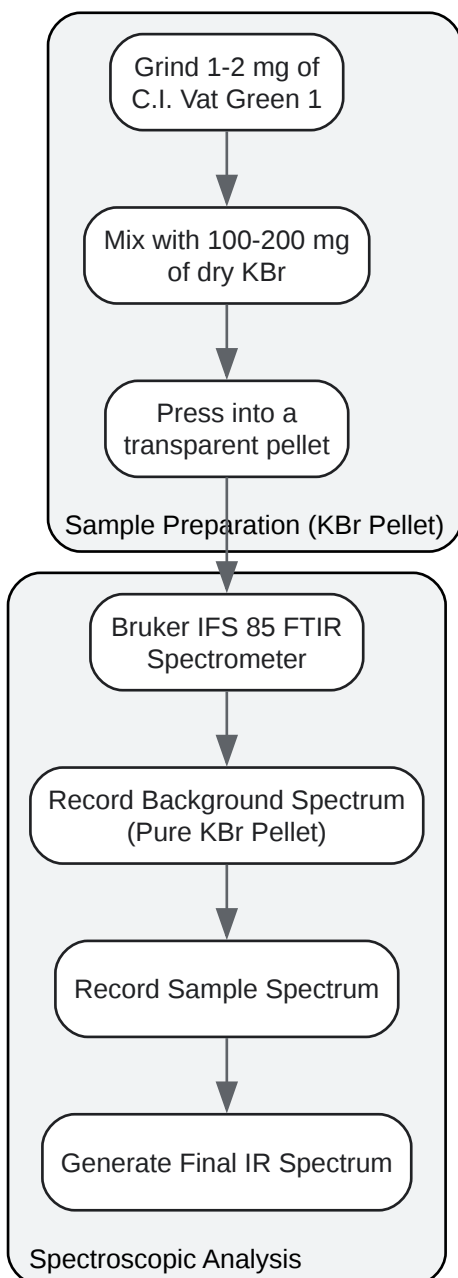
While a complete table of peak assignments is not readily available in the literature, the spectrum has been obtained and can be used for identification and comparison. The major peaks correspond to the structural features of the violanthrone backbone.

Experimental Protocol: Fourier-Transform Infrared (FTIR) Spectroscopy

The following is a general protocol for obtaining the FTIR spectrum of a solid dye sample using the KBr pellet technique, as indicated for C.I. Vat Green 1.[\[1\]](#)

- Instrumentation: A Bruker IFS 85 FTIR spectrometer or a similar instrument is used.[\[1\]](#)
- Sample Preparation (KBr Pellet Technique):
 - Approximately 1-2 mg of the solid C.I. Vat Green 1 sample is finely ground using an agate mortar and pestle.
 - The ground sample is then thoroughly mixed with 100-200 mg of dry, IR-grade potassium bromide (KBr).
 - The mixture is placed into a pellet die and pressed under high pressure using a hydraulic press to form a transparent or semi-transparent pellet.
- Measurement:
 - A background spectrum of a pure KBr pellet is recorded.
 - The sample pellet is placed in the sample holder of the FTIR instrument, and the spectrum is recorded.
 - The final spectrum is presented in terms of transmittance or absorbance versus wavenumber (cm^{-1}).

Experimental Workflow: FTIR Analysis of C.I. Vat Green 1 (Solid State)



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Caption: Workflow for obtaining the FTIR spectrum of solid C.I. Vat Green 1 using the KBr pellet technique.

Conclusion

The spectroscopic data for C.I. Vat Green 1 reveals key characteristics of the dye in both its oxidized and reduced forms. The distinct UV-Vis absorption maximum of the leuco form at 610 nm provides a valuable analytical handle for quantitative studies. The IR spectrum, obtainable through standard solid-state techniques, offers a fingerprint for the molecular structure of the compound. The detailed experimental protocols and workflows provided in this guide serve as a practical resource for researchers and scientists working with this important vat dye.

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References

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- To cite this document: BenchChem. [Spectroscopic Profile of C.I. Vat Green 1: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15550410/docs#spectroscopic-profile-of-c-i-vat-green-1-a-technical-guide>]

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